

2',3',4'-Trichloroacetophenone safety and handling

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Compound of Interest

Compound Name: 2',3',4'-Trichloroacetophenone

Cat. No.: B1346110

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An In-depth Technical Guide on the Safety and Handling of 2',3',4'-Trichloroacetophenone

This guide provides comprehensive safety protocols, handling procedures, and essential data for **2',3',4'-Trichloroacetophenone**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing exposure risks.

Disclaimer: Detailed safety information for the specific isomer **2',3',4'-Trichloroacetophenone** is limited. Therefore, this guide includes data for the closely related and more thoroughly documented isomer, 2,2',4'-Trichloroacetophenone, to provide a comprehensive overview of the potential hazards and handling requirements for trichloroacetophenone compounds. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the exact material you are handling.

Chemical and Physical Properties

Proper handling of a chemical substance begins with a clear understanding of its physical properties. The data for **2',3',4'-Trichloroacetophenone** and its related isomer are summarized below.

Table 1: Physical and Chemical Properties of **2',3',4'-Trichloroacetophenone**

Property	Value	Source
Molecular Formula	C₈H₅Cl₃O	[1]
CAS Number	13608-87-2	[1]
Melting Point	59-64 °C	[1]
Boiling Point	144 °C / 8 mmHg	[1]
Form	Powder to crystal	[1]
Color	White to Light yellow to Light orange	[1]
Solubility	Soluble in Methanol; Insoluble in water.	[1]

| Storage Temperature | Sealed in dry, Room Temperature [\[\[1\]](#) |

Table 2: Physical and Chemical Properties of 2,2',4'-Trichloroacetophenone

Property	Value	Source
Molecular Formula	C₈H₅Cl₃O	[2]
Molecular Weight	223.5 g/mol	[2]
CAS Number	4252-78-2	[2] [3]
Physical Description	Off-white crystalline solid	[2] [4]
Melting Point	47-54 °C (lit.); 126 to 131 °F	[2] [4] [5]
Boiling Point	130-135 °C / 4 mm Hg (lit.)	[4] [5]
Flash Point	> 112 °C (> 233.60 °F)	[3]

| Solubility | < 1 mg/mL at 68 °F; Insoluble in water. [\[\[2\]](#)[\[4\]](#) |

Hazard Identification and GHS Classification

Understanding the hazards associated with a chemical is paramount. The following sections detail the GHS classification for **2',3',4'-Trichloroacetophenone** and its related isomer.

GHS Classification for 2',3',4'-Trichloroacetophenone

Classification	Code	Pictogram	Signal Word
Causes severe skin burns and eye damage	H314	GHS05 (Corrosion)	Danger

Source:

GHS Classification for 2,2',4'-Trichloroacetophenone

This compound is considered hazardous and is classified as corrosive, a lachrymator (tear-inducing agent), and toxic.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Table 3: GHS Hazard Statements for 2,2',4'-Trichloroacetophenone

Hazard Statement	Code	Class
Toxic if swallowed	H301	Acute Tox. 3
Harmful in contact with skin	H312	Acute Tox. 4
Causes skin irritation	H315	Skin Irrit. 2
May cause an allergic skin reaction	H317	Skin Sens. 1
Causes serious eye damage	H318	Eye Dam. 1
May cause respiratory irritation	H335	STOT SE 3

| Very toxic to aquatic life | H400 | Aquatic Acute 1 |

Source:[\[2\]](#)

Pictograms: GHS05 (Corrosion), GHS06 (Skull and Crossbones), GHS07 (Exclamation Mark), GHS09 (Environment)

Signal Word: Danger[2]

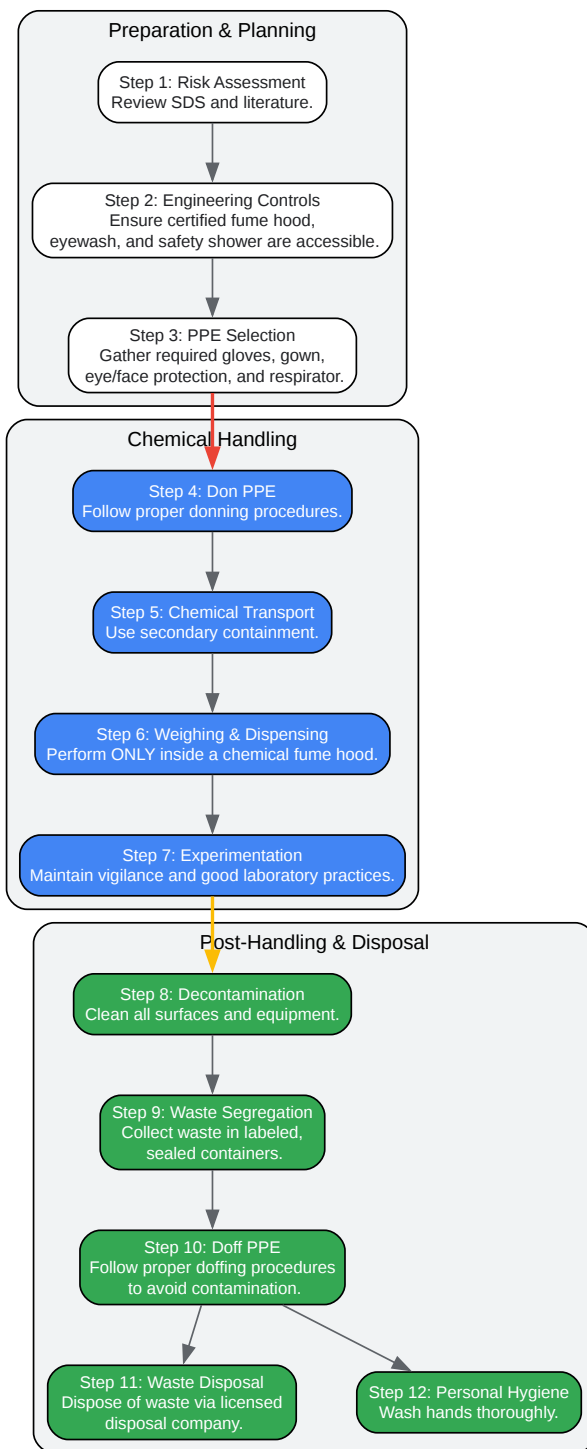
Potential Health Effects:

- Acute: Symptoms of exposure include corrosion and lachrymation.[2] Inhalation may be fatal due to spasm, inflammation, and edema of the larynx and bronchi, chemical pneumonitis, and pulmonary edema.[2] Other symptoms include a burning sensation, coughing, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting.[2] It is extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[2][6]
- Chronic: May cause liver and kidney damage.[3]

Safety and Handling Procedures

The following diagram illustrates the standard workflow for handling hazardous chemicals like trichloroacetophenone in a research environment.

Workflow for Safe Handling of 2',3',4'-Trichloroacetophenone

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Caption: Workflow for the safe handling of hazardous chemicals.

Experimental Protocols and Methodologies

The user request for detailed experimental protocols, such as those for toxicological studies, cannot be fulfilled from the provided search results. Safety Data Sheets (SDS) and chemical supplier databases, which are the primary sources for this guide, do not contain this type of detailed experimental methodology. Such protocols are typically found within dedicated peer-reviewed scientific literature, which would require a separate and specific literature search to identify.

Detailed Safety Protocols

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling trichloroacetophenones.^[6]

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Equipment Specification	Source(s)
Eye and Face	Chemical safety goggles and a face shield are mandatory. Use equipment tested and approved under standards like NIOSH (US) or EN 166 (EU).	^[7]
Hand	Chemically resistant gloves (e.g., Solvex, neoprene, viton, butyl). Gloves must be inspected before use and removed properly to avoid skin contact.	^{[7][8]}
Skin/Body	Wear a lab coat, impervious clothing, or disposable Tyvek sleeves taped to gloves. For significant exposure risk, a two-piece chemical splash suit may be necessary.	^{[2][3][9]}

| Respiratory | Work must be performed in a well-ventilated area, preferably a chemical fume hood.[9] If exposure limits may be exceeded, use a NIOSH-approved respirator.[3] |

Handling and Storage

- Handling: Avoid all personal contact. Handle in a well-ventilated area, specifically within a chemical fume hood.[3] Avoid the formation of dust and aerosols.[7] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[3]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[3] Keep containers tightly closed and sealed.[7] Store locked up.[7] Protect containers from physical damage.

Incompatible Materials

2',3',4'-Trichloroacetophenone is incompatible with strong oxidizers and strong bases.[1] When heated to decomposition, it emits toxic fumes of carbon monoxide, carbon dioxide, and hydrogen chloride gas.[2]

Emergency Procedures

First Aid Measures

Immediate medical attention is required for any exposure.[9]

Table 5: First Aid Procedures

Exposure Route	Procedure	Source(s)
Inhalation	IMMEDIATELY leave the contaminated area and take deep breaths of fresh air. If breathing is difficult or has stopped, move the person to fresh air, give artificial respiration, and seek immediate medical attention.	[2] [3] [7]
Skin Contact	IMMEDIATELY remove all contaminated clothing. Flood affected skin with running water and gently wash with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.	[2] [3] [7]
Eye Contact	IMMEDIATELY flush eyes with plenty of water or normal saline for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[2] [3] [7]

| Ingestion | Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [\[3\]](#)[\[7\]](#) |

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[\[2\]](#)[\[7\]](#)[\[9\]](#) For large fires, use water spray, fog, or regular foam.[\[3\]](#)

- **Specific Hazards:** This chemical is probably combustible.[2] Thermal decomposition can release irritating and toxic gases like hydrogen chloride, carbon monoxide, and carbon dioxide.[2][3]
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved) and full protective gear.[3][7][9]

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to safe areas.[7] Avoid breathing dust and vapors.[7] Use proper personal protective equipment as outlined in Section 5.1. Ensure adequate ventilation.[3]
- **Environmental Precautions:** Do not let the product enter drains, sewers, or waterways.[3][7]
- **Methods for Cleaning Up:**
 - **Small Spills:** Dampen the solid spill material with 60-70% ethanol and transfer it to a suitable container.[2] Use absorbent paper dampened with ethanol to pick up any remaining material.[2]
 - **Large Spills:** For dry spills, use dry clean-up procedures like sweeping or vacuuming (use explosion-proof equipment) to avoid generating dust. Place spilled material in a clean, dry, sealable, labeled container for disposal.
 - **After cleanup,** solvent wash all contaminated surfaces with 60-70% ethanol followed by washing with a soap and water solution.[2]

Disposal Considerations

Waste material must be disposed of in accordance with federal, state, and local regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[7] One method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[7] Do not mix with other waste. Contaminated packaging should be disposed of in the same manner as the product.[9]

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Phone: (601) 213-4426

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